

stabilizing 1-Nonen-3-ol standard solutions

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Compound Focus: 1-Nonen-3-ol

CAS No.: 21964-44-3

Cat. No.: S1893626

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Chemical Properties of 1-Nonen-3-ol

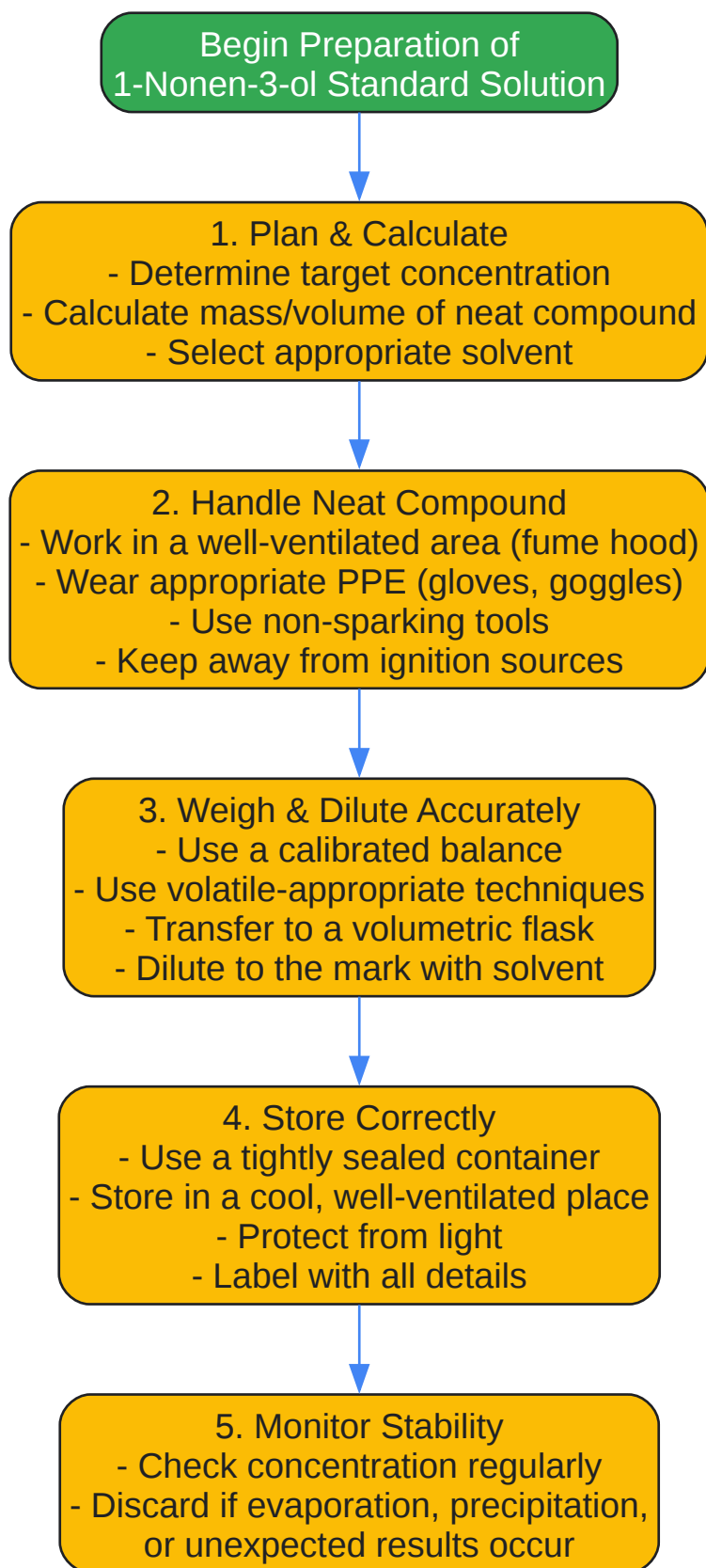
The following table summarizes the key physical and chemical properties of **1-Nonen-3-ol** (CAS 21964-44-3) that are most relevant for handling and preparing standard solutions.

Property	Value / Description	Significance for Standard Solutions
Molecular Formula	C ₉ H ₁₈ O [1]	Confirms compound identity.
Molecular Weight	142.24 g/mol [2] [1]	Essential for calculating molar concentrations.
Physical State	Clear, colorless liquid [2]	Expected physical form of the neat substance.
Boiling Point	193.2°C - 194°C [2] [1]	Indicates volatility; open handling at room temperature is possible, but evaporation loss may occur over time.
Flash Point	69.5°C - 84°C [2] [1]	Classified as a combustible liquid [2]. Keep away from heat, sparks, and open flames.
Density	0.836 g/cm ³ [2]	Useful for volume-to-mass conversions.

Property	Value / Description	Significance for Standard Solutions
Vapor Pressure	0.124 mmHg at 25°C [2]	Quantifies volatility; suggests solutions should be kept in tightly sealed containers to prevent evaporation and concentration changes.
Atmospheric Reactivity	Reacts with Ozone (O ₃) [3] [4]	Rate constant with O ₃ : $(1.89 \pm 0.20) \times 10^{-17}$ cm ³ /(molecule·sec) [3] [4]. While primarily relevant for atmospheric chemistry, it underscores that the compound can participate in oxidation reactions.

General Guidance for Standard Solution Preparation

The search results do not provide explicit experimental protocols for **1-Nonen-3-ol** solutions. The following workflow and guidance are based on general analytical chemistry principles and the specific properties identified above.



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Choosing a Solvent

The SDS indicates **1-Nonen-3-ol** is a liquid at room temperature and its solubility in various solvents is **not specified** [2]. You will need to determine a suitable solvent empirically. Common choices for such compounds include methanol, ethanol, hexane, or acetonitrile. The choice depends on your analytical method's requirements (e.g., HPLC-compatibility, UV transparency) and the chemical compatibility with **1-Nonen-3-ol**.

Critical Safety Precautions

- **Ventilation:** Always handle the neat liquid in a **well-ventilated place or fume hood** to avoid inhalation of vapors [2].
- **Ignition Sources:** Due to its combustible nature and flash point above 69°C, **keep the chemical away from heat, sparks, and open flames** [2].
- **Personal Protective Equipment (PPE):** Wear **tightly fitting safety goggles**, chemical-impermeable gloves, and fire/flame-resistant clothing. Avoid contact with skin and eyes [2].

Frequently Asked Questions

Q: What is the best way to store 1-Nonen-3-ol standard solutions for long-term use? A: Store solutions in **tightly sealed containers** (e.g., vials with PTFE-lined caps) to minimize evaporation and potential reaction with atmospheric oxidants. The SDS recommends storing the neat compound in a "**dry, cool and well-ventilated place,**" which is good practice for solutions as well [2]. For maximum stability, refrigeration may be beneficial, but ensure the solvent does not freeze and the container is sealed against moisture.

Q: Are there any known chemical incompatibilities I should be aware of? A: The search results do not list specific incompatible materials [2]. However, as an unsaturated alcohol, it may be susceptible to strong oxidizing agents. Its established reactivity with ozone suggests a general potential for oxidation reactions [3] [4]. It is also advisable to store it apart from strong acids or bases until its stability in their presence is known.

Q: The data shows a high boiling point. Do I need to worry about evaporation? A: Yes. Despite the high boiling point, the vapor pressure at 25°C (0.124 mmHg) indicates that evaporation can still occur over time,

especially from the surface of a solution [2]. This can lead to an increase in concentration. Using **tightly sealed containers** is the most effective way to mitigate this.

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References

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